

improving GRD081 experimental outcomes

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Compound Focus: GRD081

Cat. No.: S1885359

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GPR81 Experimental Context

The table below summarizes key experimental parameters from a relevant study on the GPR81–cAMP–PKA pathway in rats, which serves as an example for your research [1].

Parameter	Details from a Model Study
Research Focus	Role of GPR81–cAMP–PKA in endurance training-induced intramuscular triglyceride (IMTG) accumulation.
Animal Model	Male Wistar rats.
GPR81 Antagonist	3-hydroxy-butyrate (3-OBA).
Optimal 3-OBA Concentration	0.03 M (intramuscular).
Optimal Pre-Exercise Injection Time	15 minutes before training.
Endurance Training Protocol	6-week program, 5 days/week. Session: warm-up (7 min), high-intensity intervals (75% VO ₂ max, 3 min x 6), low-intensity intervals (65% VO ₂ max, 3 min x 6), recovery (7 min).

Graphviz Diagramming Guide

For creating clear and compliant signaling pathway diagrams, here are essential technical specifications based on your requirements and official Graphviz documentation.

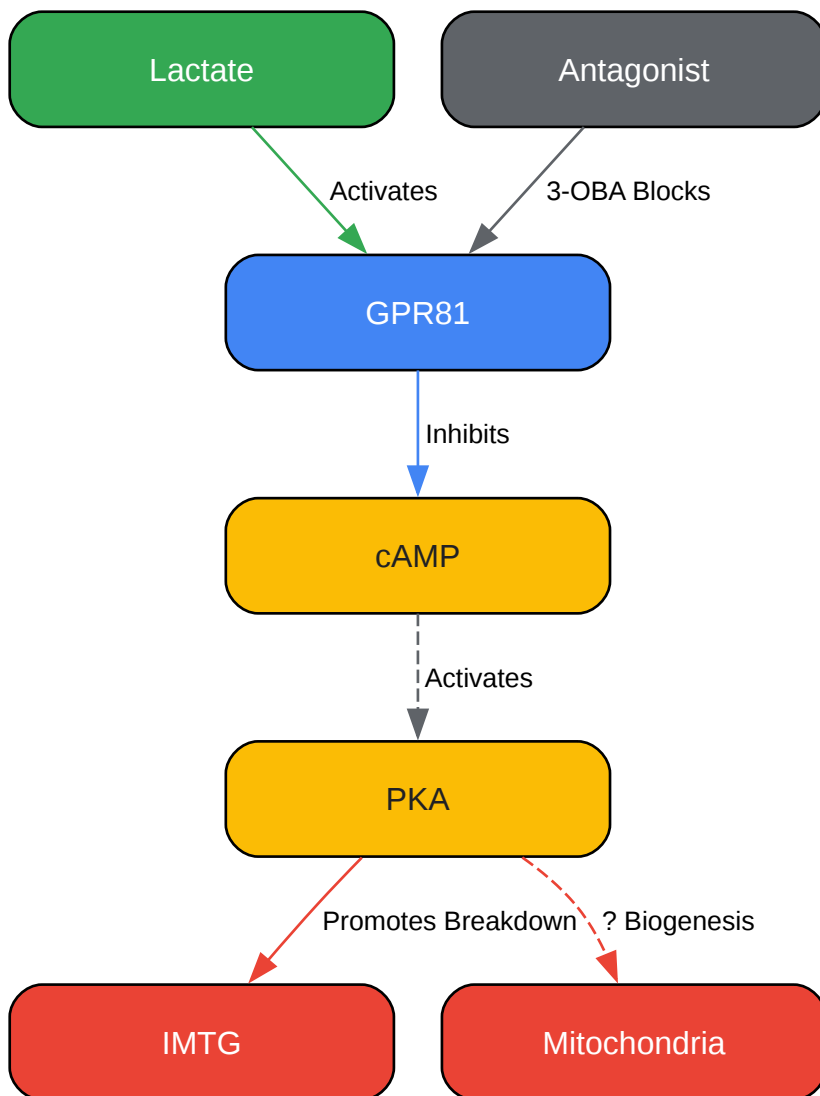
Using the Color Palette

When defining nodes and edges in your DOT script, use the specified color hex codes. Remember to explicitly set the `fontcolor` to ensure high contrast against the node's `fillcolor` [2].

Example Node Definitions:

Diagram Code Example

The following DOT code creates a simplified signaling pathway diagram that adheres to your specifications.



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Diagram Title: GPR81-cAMP-PKA Signaling Pathway

Technical Tips for Graphviz

- **Left-Aligned Labels:** Use `\l` at the end of each line in a label to ensure text is left-justified [3].
- **Node Size and Style:** For nodes containing only text, use `shape=plain` or `shape=none`, `margin=0` to make the node size fit the label precisely [2].
- **Edge Label Positioning:** The `labeldistance` attribute on edges is set to `2.5` in the example above, which ensures text does not sit too close to the line [2].

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References

1. The role of GPR81–cAMP–PKA pathway in endurance... [jps.biomedcentral.com]
2. Shapes | Node Graphviz [graphviz.org]
3. - how do I make the Graphviz in labels... - Stack Overflow text [stackoverflow.com]

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